

"Ethyl 3-butenoate" chemical structure and IUPAC name

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Compound of Interest

Compound Name: *Ethyl 3-butenoate*

Cat. No.: *B156250*

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An In-depth Technical Guide to Ethyl 3-butenoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3-butenoate**, including its chemical identity, physicochemical properties, and a detailed experimental protocol for its synthesis. The information is curated for professionals in the fields of chemical research and drug development.

Chemical Identity

- IUPAC Name: ethyl but-3-enoate[1]
- Synonyms: 3-Butenoic acid, ethyl ester; Ethyl vinylacetate[1][2][3]
- CAS Number: 1617-18-1[1][3][4][5][6][7]
- Molecular Formula: C₆H₁₀O₂[1][3][5][6][7]
- Molecular Weight: 114.14 g/mol [3][4][6]

Chemical Structure

The molecular structure of **Ethyl 3-butenoate** consists of a four-carbon chain with a terminal double bond between C3 and C4, and an ethyl ester group at C1.

Caption: 2D chemical structure of **Ethyl 3-butenoate**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Ethyl 3-butenoate**.

Property	Value	Reference(s)
Density	0.904 g/cm ³	[7][8]
0.916 g/cm ³	[9]	
Boiling Point	117.2 °C at 760 mmHg	[7]
119.0 °C at 760 mmHg	[2]	
124 °C	[9]	
Flash Point	30.7 °C	[7]
Refractive Index	1.4105	[8]
1.411	[9]	
Water Solubility	3649 mg/L at 25 °C (estimated)	[2]
InChI Key	BFMKFCLXZSUVPI- UHFFFAOYSA-N	[3][4][5]
SMILES	CCOC(=O)CC=C	[1][6]

Experimental Protocol: Synthesis of Ethyl 3-butenoate

The following protocol describes a method for the synthesis of **Ethyl 3-butenoate**.[8]

Materials:

- Toluene
- Triethylamine
- Ethanol
- Crotonyl chloride
- Anhydrous magnesium sulfate
- Silica gel (120 mesh)
- Petroleum ether
- Ethyl acetate

Equipment:

- Three-necked flask
- Constant pressure separatory funnel
- Stirrer
- Heating mantle
- Rotary evaporator
- Chromatography column

Procedure:**Step 1: Reaction Setup**

- To a three-necked flask, add 600 parts of toluene, 150 parts of triethylamine, and 110 parts of ethanol.
- Charge a constant pressure separatory funnel with 100 parts of crotonyl chloride.

- Begin stirring the mixture in the flask and heat to 55 °C.
- Add the crotonyl chloride dropwise from the separatory funnel over a period of 1 hour.
- Allow the reaction to proceed overnight. The progress of the reaction can be monitored by gas chromatography.

Step 2: Work-up and Extraction

- Once the reaction is complete, cool the reaction solution.
- Wash the solution twice with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.
- Remove the toluene solvent by rotary evaporation to obtain the crude product, 3-butenoic acid ethyl ester.

Step 3: Purification

- Prepare a chromatography column with 120 mesh silica gel using a dry packing method. The weight ratio of crude product to silica gel should be between 3:1 and 4:1.
- Elute the crude product using a gradient of petroleum ether and ethyl acetate.
- Collect the fractions eluted with a petroleum ether to ethyl acetate volume ratio of 200:1.
- Combine the desired fractions and remove the solvents by rotary evaporation to yield the purified **Ethyl 3-butenoate**.
- Weigh the final product and calculate the yield.

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